

Essential Safety and Operational Guidelines for Handling Anthracen-2-ol

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Compound of Interest

Compound Name: anthracen-2-ol

Cat. No.: B021771

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This guide provides critical safety and logistical information for the handling and disposal of **anthracen-2-ol**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **Anthracen-2-ol**
- Synonyms: 2-Hydroxyanthracene, 2-Anthrol, 2-Anthracenol[1]
- CAS Number: 613-14-9[1]

Hazard Identification and Personal Protective Equipment (PPE)

Anthracen-2-ol is classified as a hazardous substance, necessitating the use of appropriate personal protective equipment to prevent exposure. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[1][2] It is also recognized as being very toxic to aquatic life.[1][2]

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Anthracen-2-ol**

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.[3][4]	To protect against dust particles and chemical splashes.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3][5]	To prevent skin contact and potential irritation or sensitization.[3]
Lab coat or chemical-resistant coveralls.[3][4]	To protect skin and personal clothing from contamination.[3]	
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher for dusts).[3][4]	To prevent inhalation of dust particles, especially when handling powders.[3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **anthracen-2-ol** is crucial for maintaining a safe laboratory environment.

Pre-Handling Preparations

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Fume Hood: Ensure a properly functioning chemical fume hood is available. All handling of solid **anthracen-2-ol** that may generate dust should be performed within the fume hood.[4]
- PPE Inspection: Inspect all PPE for integrity before use. Do not use damaged gloves, goggles, or other equipment.
- Spill Kit: Have a chemical spill kit readily accessible in the laboratory.[3]
- Emergency Equipment: Ensure that the safety shower and eyewash station are accessible and have been recently tested.[6]

Handling Procedures

- Grounding: Ground all equipment containing the material to prevent static discharge.[4]
- Weighing and Transferring: When weighing or transferring the solid, do so carefully to minimize dust generation.[3] Use a spatula or other appropriate tools for the transfer.
- Ventilation: Use in a well-ventilated area. If user operations generate dust, fume, or mist, use ventilation to keep exposure to airborne contaminants below the exposure limit.[4]
- Avoid Contact: Avoid contact with skin and eyes. Avoid inhalation of dust.[7]

Post-Handling Procedures

- Decontamination: Thoroughly decontaminate all work surfaces with an appropriate solvent (such as acetone) followed by washing with a strong soap and water solution.[8]
- PPE Removal: Remove PPE in a manner that avoids self-contamination.[3]
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[6]
- Storage: Store **anthracen-2-ol** in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.[8]

Disposal Plan

Proper disposal of **anthracen-2-ol** and associated contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

- Waste Collection: All waste containing **anthracen-2-ol**, including contaminated labware, disposable PPE, and spill cleanup materials, must be collected in a designated, sealed, and properly labeled hazardous waste container.[3][6]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Anthracen-2-ol**".

- Disposal Protocol: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local, state, and federal regulations.^[6] Do not dispose of **anthracen-2-ol** down the drain or in the regular trash.^{[2][9]}

Quantitative Safety Data

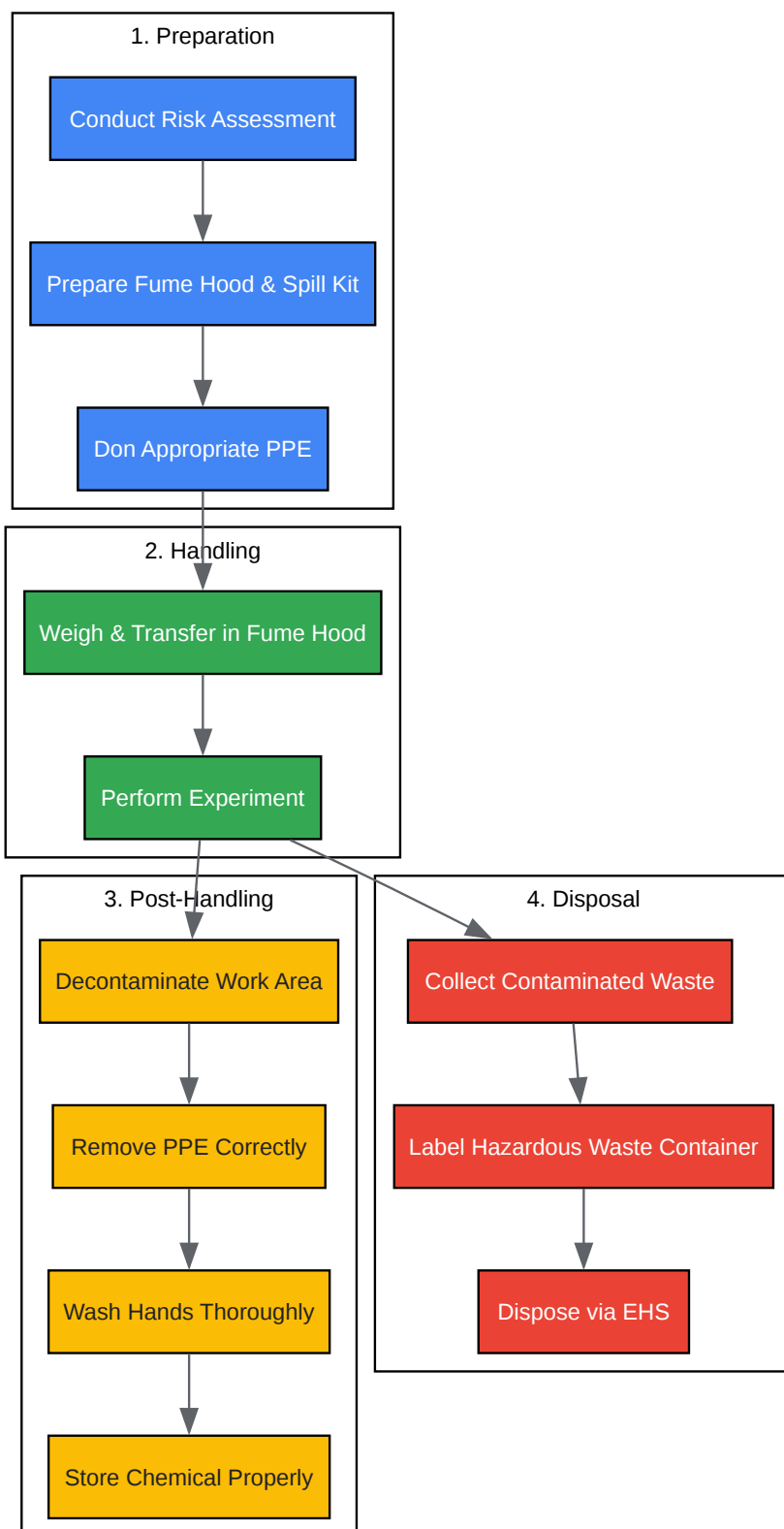
The following table summarizes available quantitative data regarding the safety of anthracene, a structurally similar compound. Specific exposure limits for **anthracen-2-ol** have not been established.

Table 2: Exposure Limits and Toxicity Data for Anthracene

Parameter	Value	Reference
OSHA PEL (Permissible Exposure Limit)	0.2 mg/m ³ (as Coal tar pitch volatiles, benzene soluble fraction)	^[10]
NIOSH REL (Recommended Exposure Limit)	0.1 mg/m ³ (as Coal tar pitch volatiles)	^[10]
ACGIH TLV (Threshold Limit Value)	0.2 mg/m ³ (as benzene soluble aerosol)	^[10]
Oral LD50 (Rat)	> 17,000 mg/kg bw (for Anthracene)	^[11]
Flash Point	121 °C	^[12]
Autoignition Temperature	540 °C	^[12]

Workflow for Safe Handling of Anthracen-2-ol

The following diagram illustrates the logical workflow for the safe handling of **anthracen-2-ol**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **anthracen-2-ol**.

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